

1,3-Diacetoxypropane vs propylene glycol diacetate properties

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

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Chemical Profile and Property Comparison

The table below summarizes the key identifiers and properties of these two compounds.

Property	1,3-Diacetoxypropane	Propylene Glycol Diacetate (PGDA)
CAS Number	628-66-0 [1] [2]	623-84-7 [3]
IUPAC Name	3-acetyloxypropyl acetate [1]	1-(acetyloxy)propan-2-yl acetate [3]
Molecular Formula	C ₇ H ₁₂ O ₄ [1] [2]	C ₇ H ₁₂ O ₄ [3]
Molecular Weight	160.17 g/mol [1] [2]	160.17 g/mol [3]
Structure	HO ₂ -CH ₂ -CH ₂ -CH ₂ -O ₂ (terminal acetates) [1]	CH ₃ -COO-CH ₂ -CH(CH ₃)-O-CO-CH ₃ (adjacent acetates) [3]
Key Applications	Chemical intermediate, potential flavoring agent, research use [1]	Solvent for coatings/inks; emulsifier/solubilizer in pharmaceuticals; food additive [4] [5] [3]

The core distinction lies in their chemical structure, which dictates their performance. The following diagram illustrates this fundamental difference.

Structural Difference: Isomers of C₇H₁₂O₄

1,3-Diacetoxypropane
(Acetates on carbons 1 & 3)
Linear, symmetrical structure

Propylene Glycol Diacetate (PGDA)
(Acetates on carbons 1 & 2)
Branched structure

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Industrial and Research Applications

The structural difference leads to divergent application profiles, with PGDA having a well-established role in industry and **1,3-Diacetoxypropane** remaining more niche.

- **Propylene Glycol Diacetate (PGDA):** Valued for its **low toxicity** and **favorable environmental profile** [5] [3]. It is widely used as a solvent in high-performance **paints, coatings, and printing inks** due to its high solvency power and low volatility [4] [5] [3]. In pharmaceuticals, it acts as an **emulsifier and solubilizer**, and it is also approved for use as a **food additive** to enhance flavor and preservation [4] [3].
- **1,3-Diacetoxypropane:** Serves primarily as a **chemical intermediate** in organic synthesis and polymer production, such as for polytrimethylene terephthalate (PTT) [1]. It is also identified in research as a **potential marker for specific flavors** (e.g., red fruit) in food chemistry, suggesting a potential role as a flavoring agent [6] [7].

Experimental Data and Protocols

For researchers, here are key experimental findings and methodologies relevant to these compounds.

Experimental Protocol: GC-MS Analysis for Flavor Marker Identification A study investigating flavor profiles in dark chocolate used Gas Chromatography-Mass Spectrometry (GC-MS) to identify volatile compounds, including Propylene Glycol Diacetate [6] [7].

- **Sample Preparation:** 54 dark chocolate samples were derived from Trinitario cocoa beans.
- **GC-MS Analysis:** Volatile compounds were separated and identified using GC-MS. The specific compound (Propylene Glycol Diacetate) was identified from well-defined peaks by matching its spectrum against the NIST Mass Spectral Library.
- **Sensory Correlation:** A trained sensory panel evaluated the samples. Predictive models (Partial Least Squares regression) linked the volatile composition to perceived sensory attributes, identifying Propylene Glycol Diacetate as a possible marker for red fruit aroma [6] [7].

Comparative Antimicrobial Activity of Parent Diols While direct data on the diacetates is limited, a comparative study on their parent diols provides insight into how structure affects biological activity.

- **Test Method:** The Preservatives-Effectiveness Test (PET) was used to evaluate the antimicrobial activities of propan-1,3-diol (PD) and propylene glycol (PG) [8].
- **Key Finding:** PD demonstrated greater antimicrobial effectiveness compared to PG, particularly against *Escherichia coli* and *Pseudomonas aeruginosa*.
- **Mechanism Investigation:** Scanning Electron Microscopy (SEM) revealed that PD caused more marked damage to the bacterial cell membrane, explaining its higher activity [8]. This suggests that the 1,3-positioned oxygen structure may have different interactions with biological membranes.

Key Insights for Researchers and Scientists

- **Prioritize PGDA for Pharmaceutical Solubilization:** The established use of Pharmaceutical Grade PGDA as a solubilizer and emulsifier, combined with its favorable safety data, makes it a strong candidate for drug formulation and delivery systems [4] [3].
- **Explore 1,3-Diacetoxypropane as a Prodrug Intermediate:** The presence of ester groups makes **1,3-Diacetoxypropane** a potential prodrug that can be hydrolyzed in the body to release acetic acid and propanediol [1]. This property may be leveraged in novel drug design.
- **Structural Activity Relationship (SAR) is Key:** The antimicrobial study on the parent diols [8] highlights that minor structural differences (1,3- vs. 1,2- substitution) can significantly impact biological activity. This principle is crucial when evaluating the diacetate esters for any bio-relevant application.

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References

1. Buy 1,3-Diacetoxypropane | 628-66-0 [smolecule.com]
2. 1,3-Propanediol, diacetate - the NIST WebBook [webbook.nist.gov]
3. PROPYLENE GLYCOL DIACETATE | [atamankimya.com]
4. Propylene Glycol Diacetate Market Report [dataintelo.com]
5. Propylene Glycol Diacetate in the Real World: 5 Uses You' ... [linkedin.com]
6. Link between Flavor Perception and Volatile Compound ... [pmc.ncbi.nlm.nih.gov]
7. Link between Flavor Perception and Volatile Compound ... [mdpi.com]
8. Difference in Anti-microbial Activity of Propan-1,3-diol and ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [1,3-Diacetoxypropane vs propylene glycol diacetate properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b579597#1-3-diacetoxypropane-vs-propylene-glycol-diacetate-properties>]

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